Protocol for synthesizing 2-(4-Methoxy-phenoxy)-propylamine, HCl

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Compound of Interest	
Compound Name:	*2-(4-Methoxy-phenoxy)-propylamine, HCl*
CAS No.:	*1352305-22-6*
Cat. No.:	*B2902091*

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An Application Note and Protocol for the Synthesis of **2-(4-Methoxy-phenoxy)-propylamine, HCl**

Introduction

2-(4-Methoxy-phenoxy)-propylamine and its hydrochloride salt are valuable chemical intermediates in the fields of pharmaceutical and agrochemical research. The unique structural motif, featuring a phenoxy-propylamine backbone, makes it a key building block for the synthesis of a diverse range of biologically active molecules.[1] This document provides a detailed, two-step protocol for the synthesis of **2-(4-Methoxy-phenoxy)-propylamine, HCl**, designed for researchers and professionals in drug development and organic synthesis. The described methodology is based on well-established chemical transformations, ensuring reproducibility and scalability.

The synthetic strategy hinges on two core reactions: a Williamson ether synthesis to construct the ether linkage, followed by a reductive amination to introduce the primary amine

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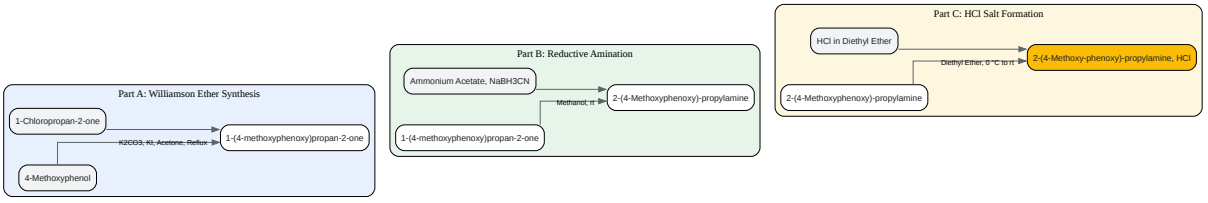
functionality. This approach offers a reliable and efficient route to the target compound from readily available starting materials.

Synthetic Strategy Overview

The synthesis of **2-(4-Methoxy-phenoxy)-propylamine, HCl** is accomplished in three main stages, beginning with the formation of an ether linkage, followed by the introduction of the amine group, and concluding with the hydrochloride salt formation.



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Caption: Overall synthetic workflow for **2-(4-Methoxy-phenoxy)-propylamine, HCl**.

Materials and Equipment

Reagents

Reagent	CAS Number	Molecular Weight (g/mol)
4-Methoxyphenol	150-76-5	124.14
1-Chloropropan-2-one	78-95-5	92.52
Potassium Carbonate (anhydrous)	584-08-7	138.21
Potassium Iodide	7681-11-0	166.00
Acetone	67-64-1	58.08
Ammonium Acetate	631-61-8	77.08
Sodium Cyanoborohydride	25895-60-7	62.84
Methanol	67-56-1	32.04
Dichloromethane (DCM)	75-09-2	84.93
Diethyl Ether	60-29-7	74.12
Hydrochloric Acid (2M in Diethyl Ether)	7647-01-0	36.46
Magnesium Sulfate (anhydrous)	7487-88-9	120.37
Sodium Bicarbonate	144-55-8	84.01
Brine (saturated NaCl solution)	7647-14-5	58.44

Equipment

- Round-bottom flasks (various sizes)
- Reflux condenser
- Magnetic stirrer and stir bars
- Heating mantle
- Separatory funnel

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- Rotary evaporator
- Büchner funnel and filter flasks
- pH paper
- Standard laboratory glassware (beakers, graduated cylinders, etc.)
- Fume hood

Experimental Protocol

Part A: Synthesis of 1-(4-methoxyphenoxy)propan-2-one (Intermediate)

This step employs the Williamson ether synthesis to couple 4-methoxyphenol with 1-chloropropan-2-one.[2][3][4] The use of potassium carbonate as a base is crucial for deprotonating the phenol, and potassium iodide acts as a catalyst to facilitate the substitution reaction.[5]

- To a 500 mL round-bottom flask, add 4-methoxyphenol (10.0 g, 80.5 mmol), anhydrous potassium carbonate (16.7 g, 121 mmol), and potassium iodide (1.34 g, 8.05 mmol).
- Add 200 mL of acetone to the flask and stir the suspension at room temperature for 15 minutes.
- Add 1-chloropropan-2-one (8.2 g, 88.6 mmol) dropwise to the stirring suspension.
- Fit the flask with a reflux condenser and heat the reaction mixture to reflux. Maintain reflux for 12-16 hours, monitoring the reaction progress by Thin Layer Chromatography (TLC).
- After the reaction is complete, allow the mixture to cool to room temperature.
- Filter the solid salts and wash the filter cake with acetone (3 x 30 mL).
- Combine the filtrates and concentrate under reduced pressure using a rotary evaporator to obtain a crude oil.

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- Dissolve the crude oil in dichloromethane (150 mL) and wash with a 1 M sodium hydroxide solution (2 x 50 mL) to remove any unreacted phenol.
- Wash the organic layer with water (50 mL) and then with brine (50 mL).
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate in vacuo to yield 1-(4-methoxyphenoxy)propan-2-one as a pale yellow oil. The product is often of sufficient purity for the next step, but can be further purified by vacuum distillation if necessary.

Part B: Synthesis of 2-(4-methoxyphenoxy)-propylamine (Free Base)

The intermediate ketone is converted to the primary amine via reductive amination.[6][7] Ammonium acetate serves as the ammonia source, and sodium cyanoborohydride is a mild reducing agent suitable for this transformation.[8]

- In a 500 mL round-bottom flask, dissolve the 1-(4-methoxyphenoxy)propan-2-one (assuming a quantitative yield from the previous step, ~14.5 g, 80.5 mmol) in 250 mL of methanol.
- Add ammonium acetate (62.0 g, 805 mmol) to the solution and stir until it dissolves.
- Cool the reaction mixture to 0 °C in an ice bath.
- Slowly add sodium cyanoborohydride (7.59 g, 121 mmol) portion-wise to the reaction mixture, ensuring the temperature remains below 10 °C.
- After the addition is complete, remove the ice bath and allow the reaction to stir at room temperature for 24 hours.
- Quench the reaction by slowly adding 1 M hydrochloric acid until the pH is ~2 to decompose the excess reducing agent.
- Concentrate the mixture under reduced pressure to remove most of the methanol.
- Add 100 mL of water to the residue and basify to pH >12 with a 6 M sodium hydroxide solution.

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- Extract the aqueous layer with dichloromethane (3 x 100 mL).
- Combine the organic extracts, wash with brine (50 mL), dry over anhydrous magnesium sulfate, filter, and concentrate in vacuo to give 2-(4-methoxyphenoxy)-propylamine as an oil.

Part C: Formation of 2-(4-methoxyphenoxy)-propylamine, HCl (Final Product)

The final step involves the conversion of the free amine to its more stable hydrochloride salt.[9]

- Dissolve the crude 2-(4-methoxyphenoxy)-propylamine (assuming ~80.5 mmol) in 150 mL of anhydrous diethyl ether.
- Cool the solution to 0 °C in an ice bath.
- Slowly add a 2 M solution of HCl in diethyl ether dropwise with stirring until precipitation of the hydrochloride salt is complete. The pH of the solution should be acidic.
- Stir the resulting suspension at 0 °C for 30 minutes and then allow it to warm to room temperature and stir for an additional hour.
- Collect the white precipitate by vacuum filtration using a Büchner funnel.
- Wash the solid with cold diethyl ether (3 x 30 mL) to remove any impurities.
- Dry the product under vacuum to obtain **2-(4-Methoxy-phenoxy)-propylamine, HCl** as a white to off-white solid.[10]

Characterization

The final product should be characterized by standard analytical techniques to confirm its identity and purity.

- ^{1}H NMR: Expected chemical shifts and coupling constants should align with the structure of **2-(4-Methoxy-phenoxy)-propylamine, HCl**.[5]
- Mass Spectrometry: The mass spectrum should show a molecular ion peak corresponding to the free base.

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- Melting Point: A sharp melting point is indicative of high purity.

Safety Precautions

It is imperative to adhere to standard laboratory safety procedures when performing this synthesis.

- Personal Protective Equipment (PPE): Always wear safety goggles, a lab coat, and appropriate chemical-resistant gloves.[11]
- Fume Hood: All steps of this synthesis should be performed in a well-ventilated chemical fume hood.
- Reagent Handling:
  - 1-Chloropropan-2-one is a lachrymator and is toxic; handle with extreme care.
  - Sodium cyanoborohydride is highly toxic and can release hydrogen cyanide gas upon contact with acid. The quenching step must be performed slowly in a fume hood.
  - Dichloromethane and methanol are volatile and flammable solvents. Avoid open flames and ensure proper ventilation.[11]
- Waste Disposal: Dispose of all chemical waste in accordance with local regulations.

Troubleshooting

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Issue	Possible Cause	Suggested Solution
Low yield in Part A	Incomplete reaction	Ensure reagents are anhydrous. Extend reflux time and monitor by TLC.
Inefficient extraction	Perform additional extractions of the aqueous layer.	
Incomplete reaction in Part B	Inactive reducing agent	Use a fresh bottle of sodium cyanoborohydride.
pH of the reaction mixture	Ensure the pH is suitable for imine formation and reduction.	
Product is an oil instead of a solid in Part C	Impurities present	Purify the free base by column chromatography before salt formation.
Residual solvent	Ensure the final product is thoroughly dried under vacuum.	

Data Summary

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Reagent	M (g/mol)	Amount (g)	Moles (mmol)	Equivalents
Part A				
4-Methoxyphenol	124.14	10.0	80.5	1.0
1-Chloropropan-2-one	92.52	8.2	88.6	1.1
K_2CO_3	138.21	16.7	121	1.5
KI	166.00	1.34	8.05	0.1
Part B				
1-(4-methoxyphenoxy)propan-2-one	180.20	~14.5	80.5	1.0
Ammonium Acetate	77.08	62.0	805	10.0
$NaBH_3CN$	62.84	7.59	121	1.5
Part C				
2-(4-Methoxy-phenoxy)-propylamine	181.23	~14.6	80.5	1.0
HCl in Diethyl Ether (2M)	36.46	Variable	>80.5	>1.0

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